

# Comparative study of different Acid Black dyes in textile research

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## A Comparative Analysis of Acid Black Dyes in Textile Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance of various Acid Black dyes commonly utilized in textile research and dyeing processes. The information presented is intended to assist researchers in selecting the appropriate dye for their specific application by offering a side-by-side look at their performance characteristics, supported by detailed experimental protocols.

## Performance Characteristics of Acid Black Dyes

The selection of an appropriate Acid Black dye is contingent on the desired properties of the final textile product. Key performance indicators include colorfastness to washing, light, and rubbing, which determine the durability and longevity of the color. The following tables summarize the typical performance data for four common Acid Black dyes when applied to wool and nylon fibers.

Table 1: Comparative Performance of Acid Black Dyes on Wool

Dye	C.I. Name	Lightfastness (AATCC 16)	Wash Fastness (ISO 105-C06) - Color Change	Wash Fastness (ISO 105-C06) - Staining	Rubbing Fastness (ISO 105-X12) - Dry	Rubbing Fastness (ISO 105-X12) - Wet
Acid Black 1	20470	5-6	4	3-4	4	3
Acid Black 172	15711:1	6-7	4-5	4	4-5	3-4
Acid Black 194	-	6	4	4	4	3
Acid Black 210	300285	5	4-5	4-5	4-5	4

Table 2: Comparative Performance of Acid Black Dyes on Nylon

Dye	C.I. Name	Lightfastness (AATCC 16)	Wash Fastness (ISO 105-C06) - Color Change	Wash Fastness (ISO 105-C06) - Staining	Rubbing Fastness (ISO 105-X12) - Dry	Rubbing Fastness (ISO 105-X12) - Wet
Acid Black 1	20470	5	3-4	3	4	2-3
Acid Black 172	15711:1	6	4	3-4	4	3
Acid Black 194	-	5-6	4	4	4	3
Acid Black 210	300285	5-6	4-5	4	4-5	3-4

Note: The data presented in these tables are representative values and may vary depending on the specific dyeing conditions, substrate, and dye concentration.

## Experimental Protocols

To ensure reproducibility and accurate comparison, standardized experimental protocols are crucial. The following sections detail the methodologies for dyeing and for evaluating the key performance characteristics of the dyed textiles.

### Dyeing Protocol for Wool and Nylon

This protocol describes a standard laboratory procedure for applying Acid Black dyes to wool and nylon fabrics.

- Preparation of Dyebath:
  - Calculate the required amount of dye based on the weight of the fabric (e.g., 2% on weight of fiber, owf).
  - Dissolve the dye powder in a small amount of hot distilled water.
  - Prepare the dyebath with a liquor ratio of 40:1 (40 parts water to 1 part fabric).
  - Add a wetting agent (e.g., 0.5 g/L) and a leveling agent (e.g., 1 g/L) to the dyebath.
  - Add Glauber's salt (sodium sulfate) as a leveling agent, typically 5-10% owf.
  - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Procedure:
  - Introduce the pre-wetted fabric into the dyebath at 40°C.
  - Raise the temperature to the boil (100°C) at a rate of 2°C per minute.
  - Continue dyeing at the boil for 60 minutes, ensuring the fabric is fully immersed and agitated periodically.
  - After 60 minutes, allow the dyebath to cool down gradually.

- Rinsing and Drying:
  - Remove the fabric from the dyebath and rinse thoroughly with cold water until the water runs clear.
  - Squeeze the fabric to remove excess water and air dry at room temperature.

## Colorfastness to Washing (ISO 105-C06)

This test assesses the resistance of the color to domestic and commercial laundering.[1][2]

- Specimen Preparation:
  - A 10 cm x 4 cm specimen of the dyed fabric is prepared.[1]
  - The specimen is stitched together with a multi-fiber adjacent fabric of the same dimensions.[1]
- Washing Procedure:
  - The composite specimen is placed in a stainless-steel container of a launder-ometer.
  - A specified volume of washing solution (e.g., ECE phosphate reference detergent) and a set number of stainless-steel balls are added to the container.[2]
  - The machine is operated at a specified temperature (e.g., 60°C) for a defined duration (e.g., 30 minutes).[2]
- Evaluation:
  - After washing, the specimen is rinsed and dried.
  - The change in color of the dyed specimen and the degree of staining on the adjacent multi-fiber fabric are assessed using the respective Grey Scales under standardized lighting conditions.

## Colorfastness to Light (AATCC Test Method 16.3)

This method evaluates the resistance of the dye to the fading effects of light.[3][4]

- Specimen Preparation:
  - A specimen of the dyed fabric is mounted on a sample holder.
  - A portion of the specimen is covered with an opaque mask.
- Exposure:
  - The mounted specimen is placed in a lightfastness tester equipped with a xenon arc lamp, which simulates natural sunlight.[\[4\]](#)
  - The specimen is exposed to a specified amount of light energy (e.g., 20 or 40 AATCC Fading Units).
- Evaluation:
  - After exposure, the color change between the exposed and unexposed portions of the specimen is assessed using the Grey Scale for Color Change.

## Colorfastness to Rubbing (ISO 105-X12)

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.[\[5\]](#)[\[6\]](#)

- Specimen Preparation:
  - A specimen of the dyed fabric is mounted on the base of a crockmeter.
- Rubbing Procedure:
  - A white cotton test cloth is mounted on the rubbing finger of the crockmeter.
  - The test is performed under both dry and wet conditions. For the wet test, the cotton cloth is wetted to a specific moisture content.
  - The rubbing finger is moved back and forth across the specimen for a specified number of cycles (e.g., 10 cycles).[\[6\]](#)
- Evaluation:

- The amount of color transferred to the white cotton cloth is assessed using the Grey Scale for Staining.

## Visualizing the Process

To better understand the experimental workflows and the underlying chemical principles, the following diagrams are provided.

Caption: Experimental workflow for dyeing and fastness testing.

Caption: Chemical mechanism of acid dyeing on protein fibers.

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